

Amidosulfuron: A Toxicological Profile for Non-Target Organisms

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Compound of Interest

Compound Name: Amidosulfuron

Cat. No.: B046393

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Amidosulfuron is a selective post-emergence herbicide belonging to the sulfonylurea chemical family. It is primarily used to control a wide range of broadleaf weeds in cereal crops, linseed, and grassland. Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.^[1] While effective in targeting weeds, it is imperative to understand its toxicological profile concerning non-target organisms to assess its environmental risk. This technical guide provides a comprehensive overview of the toxicological effects of **Amidosulfuron** on various non-target organisms, supported by quantitative data, detailed experimental protocols, and visual representations of key biological and experimental processes.

Data Presentation: Quantitative Toxicity Data

The following tables summarize the acute and chronic toxicity of **Amidosulfuron** to a range of non-target organisms. Data is presented as LC50 (lethal concentration for 50% of the test population), LD50 (lethal dose for 50% of the test population), EC50 (effective concentration causing a 50% response), and NOEC (no observed effect concentration), among other relevant endpoints.

Table 1: Toxicity of **Amidosulfuron** to Aquatic Organisms

Species	Endpoint	Value (mg/L)	Test Duration	Reference
Fish				
Oncorhynchus mykiss (Rainbow Trout)	96-h LC50	>100	96 hours	[2][3][4]
Aquatic Invertebrates				
Daphnia magna (Water Flea)	48-h EC50 (Immobilisation)	>100	48 hours	
Daphnia magna (Water Flea)	21-d NOEC (Reproduction)	10	21 days	
Aquatic Plants				
Pseudokirchneriella subcapitata (Green Algae)	72-h ErC50 (Growth Rate)	0.83	72 hours	
Lemna gibba (Duckweed)	7-d ErC50 (Growth Rate)	0.034	7 days	

Table 2: Toxicity of **Amidosulfuron** to Terrestrial Invertebrates

Species	Endpoint	Value	Test Duration	Reference
Honeybees				
Apis mellifera (Honeybee)	48-h Acute Oral LD50	>100 µ g/bee	48 hours	
Apis mellifera (Honeybee)	48-h Acute Contact LD50	>100 µ g/bee	48 hours	
Earthworms				
Eisenia fetida	14-d LC50	>1000 mg/kg soil	14 days	
Eisenia fetida	56-d NOEC (Reproduction)	100 mg/kg soil	56 days	

Table 3: Toxicity of **Amidosulfuron** to Birds

Species	Endpoint	Value (mg/kg bw)	Reference
Colinus virginianus (Bobwhite Quail)	Acute Oral LD50	>2000	
Anas platyrhynchos (Mallard Duck)	Dietary LC50 (5-day)	>5000 ppm	

Table 4: Toxicity of **Amidosulfuron** to Non-Target Terrestrial Plants

Test Type	Endpoint	Value (g a.i./ha)	Reference
Vegetative Vigour	ER50	0.07 - >30	
Seedling Emergence	ER50	1.08 - >30	

Experimental Protocols

The toxicological data presented in this guide are primarily derived from studies conducted following standardized guidelines, particularly those established by the Organisation for

Economic Co-operation and Development (OECD). Below are detailed methodologies for key experiments.

Aquatic Toxicity Testing

1. OECD 203: Fish, Acute Toxicity Test

- Objective: To determine the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.
- Test Organism: Commonly *Oncorhynchus mykiss* (Rainbow Trout) or other sensitive fish species.
- Methodology:
 - Fish are acclimated to laboratory conditions.
 - A range of test concentrations and a control group are prepared. At least five concentrations in a geometric series are typically used.
 - Fish are introduced to the test vessels containing the respective concentrations. A static, semi-static, or flow-through system can be used.
 - The exposure period is 96 hours.
 - Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.
 - Water quality parameters (pH, dissolved oxygen, temperature) are monitored throughout the test.
 - The 96-hour LC50 is calculated using appropriate statistical methods.

2. OECD 202: *Daphnia* sp. Acute Immobilisation Test

- Objective: To determine the concentration of a substance that causes 50% of *Daphnia magna* to become immobilized after 48 hours.
- Test Organism: *Daphnia magna*, less than 24 hours old.

- Methodology:
 - Neonates are exposed to a series of concentrations of the test substance in a static system.
 - At least five concentrations are tested, with a control group.
 - The daphnids are observed at 24 and 48 hours for immobilization (i.e., inability to swim).
 - The 48-hour EC50 for immobilization is determined.

3. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

- Objective: To assess the effect of a substance on the growth of freshwater algae.
- Test Organism: Typically *Pseudokirchneriella subcapitata*.
- Methodology:
 - Exponentially growing algal cultures are exposed to various concentrations of the test substance.
 - The test is conducted over 72 hours under constant illumination and temperature.
 - Algal growth is measured at 24, 48, and 72 hours, usually by cell counts or spectrophotometry.
 - The endpoint is the inhibition of growth rate (ErC50).

4. OECD 211: Daphnia magna Reproduction Test

- Objective: To determine the chronic effects of a substance on the reproduction of *Daphnia magna*.
- Test Organism: *Daphnia magna*.
- Methodology:

- Young female daphnids are exposed to a range of concentrations of the test substance for 21 days.
- The test medium is renewed periodically (semi-static design).
- The total number of living offspring produced per parent animal is recorded.
- The No Observed Effect Concentration (NOEC) for reproduction is determined.

Terrestrial Toxicity Testing

1. OECD 213 & 214: Honeybees, Acute Oral and Contact Toxicity Tests

- Objective: To determine the acute oral and contact LD50 of a substance to honeybees.
- Test Organism: *Apis mellifera*.
- Methodology (Oral - OECD 213):
 - Bees are starved for a short period before being offered a sucrose solution containing the test substance at various concentrations.
 - Mortality is recorded at 4, 24, and 48 hours (and can be extended to 96 hours).
 - The LD50 is calculated based on the amount of substance ingested.
- Methodology (Contact - OECD 214):
 - A precise dose of the test substance is applied topically to the dorsal thorax of anesthetized bees.
 - Mortality is observed at the same intervals as the oral test.
 - The contact LD50 is determined.

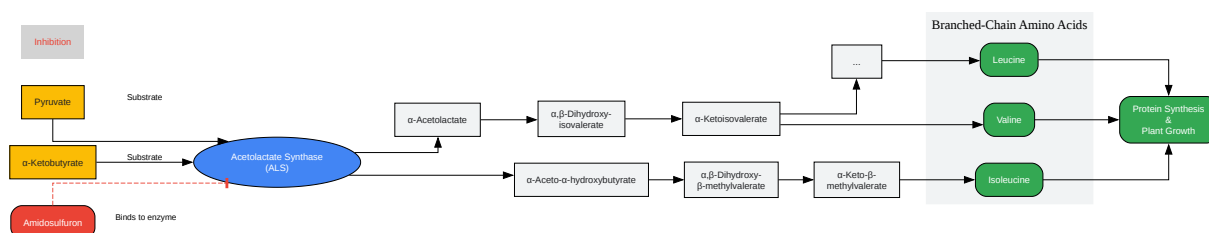
2. OECD 222: Earthworm Reproduction Test

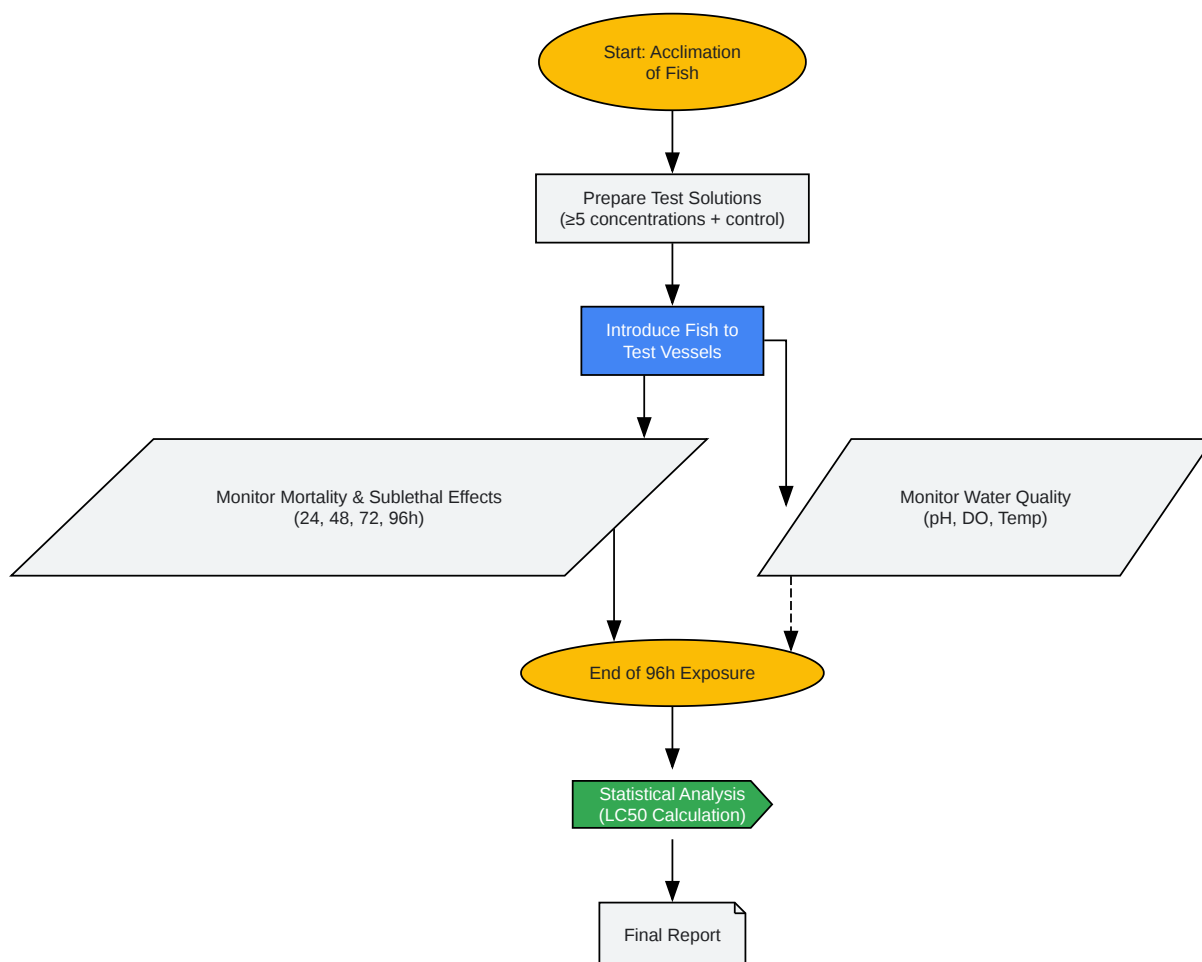
- Objective: To assess the effects of a substance on the reproduction and mortality of earthworms.

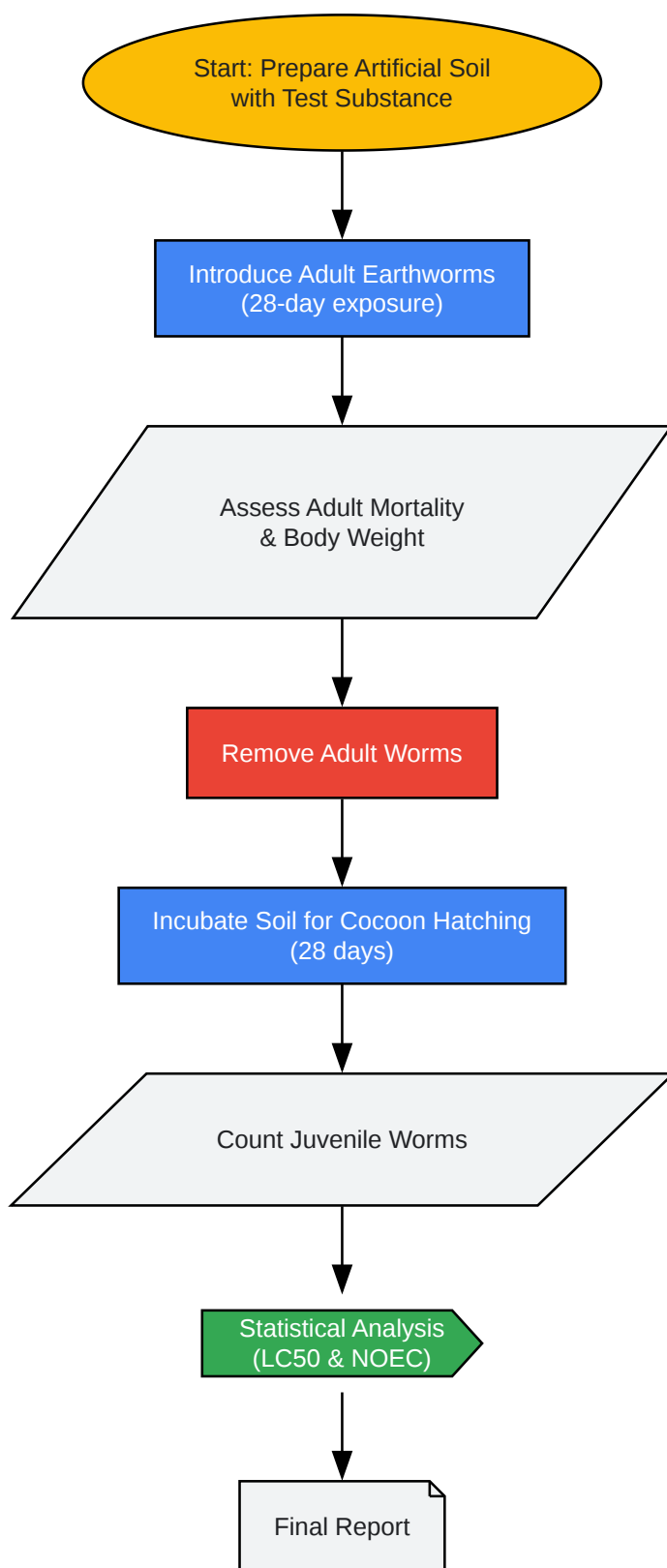
- Test Organism: *Eisenia fetida*.
- Methodology:
 - Adult earthworms are exposed to the test substance mixed into an artificial soil substrate for 28 days.
 - Mortality and changes in body weight are assessed.
 - The adult worms are then removed, and the soil is incubated for another 28 days to allow for the hatching of cocoons.
 - The number of juvenile worms is counted.
 - The LC50 for adult mortality and the NOEC for reproduction are determined.

Mandatory Visualizations

Signaling Pathway







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